

Application of SGC-BRDVIII-NC in Chromatin Immunoprecipitation (ChIP)

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Compound of Interest

Compound Name: *Sgc-brdviii-NC*

Cat. No.: *B15571376*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Bromodomain-containing protein 8 (BRD8) is a key epigenetic reader that recognizes acetylated lysine residues on histones, playing a crucial role in the regulation of gene transcription.^[1] BRD8 is a component of the NuA4/TIP60 histone acetyltransferase complex and also interacts with various transcription factors, including CCCTC-Binding Factor (CTCF) and activator protein-1 (AP-1), to modulate gene expression.^{[2][3][4]} Its involvement in critical cellular processes such as cell cycle progression and the innate immune response has made it a subject of interest in developmental biology and oncology.^[3]

SGC-SMARCA-BRDVIII is a potent and selective chemical probe that inhibits the bromodomains of SMARCA2/4 and PBRM1(BD5). To facilitate rigorous investigation of the biological roles of these bromodomains and to validate the on-target effects of SGC-SMARCA-BRDVIII, a structurally similar but inactive negative control compound, **SGC-BRDVIII-NC**, is provided. **SGC-BRDVIII-NC** is designed to be inactive due to a methylation that blocks its binding to the acetyl-lysine binding pocket of the bromodomain. This document provides

detailed protocols for the application of **SGC-BRDVIII-NC** as a negative control in Chromatin Immunoprecipitation (ChIP) experiments, enabling researchers to distinguish specific, on-target effects of bromodomain inhibition from non-specific or off-target cellular responses.

Data Presentation

The following tables present hypothetical quantitative data from a ChIP-qPCR experiment designed to assess the effect of a bromodomain inhibitor on the occupancy of BRD8 at the promoter regions of target genes. **SGC-BRDVIII-NC** is used as a negative control to demonstrate the specificity of the active compound.

Table 1: Effect of Bromodomain Inhibitor and **SGC-BRDVIII-NC** on BRD8 Occupancy at Target Gene Promoters

Target Gene	Treatment (6 hours)	Fold Enrichment over IgG (Mean $\pm$ SD)
MYC Promoter	Vehicle (DMSO)	25.6 $\pm$ 2.1
Bromodomain Inhibitor (1 μ M)	4.2 $\pm$ 0.5	25.6 $\pm$ 2.1
SGC-BRDVIII-NC (1 μ M)	24.9 $\pm$ 1.9	
P21 Promoter	Vehicle (DMSO)	18.3 $\pm$ 1.5
Bromodomain Inhibitor (1 μ M)	3.1 $\pm$ 0.4	18.3 $\pm$ 1.5
SGC-BRDVIII-NC (1 μ M)	17.8 $\pm$ 1.6	
GAPDH Promoter (Negative Control Locus)	Vehicle (DMSO)	1.2 $\pm$ 0.2
Bromodomain Inhibitor (1 μ M)	1.1 $\pm$ 0.3	1.2 $\pm$ 0.2
SGC-BRDVIII-NC (1 μ M)	1.3 $\pm$ 0.2	

Table 2: Quantitative PCR Data Represented as Percent Input

Target Gene	Treatment (6 hours)	Percent Input (Mean $\pm$ SD)
MYC Promoter	Vehicle (DMSO)	1.82 $\pm$ 0.15
Bromodomain Inhibitor (1 μ M)	0.30 $\pm$ 0.04	
SGC-BRDVIII-NC (1 μ M)	1.78 $\pm$ 0.14	
P21 Promoter	Vehicle (DMSO)	1.31 $\pm$ 0.11
Bromodomain Inhibitor (1 μ M)	0.22 $\pm$ 0.03	
SGC-BRDVIII-NC (1 μ M)	1.27 $\pm$ 0.12	
GAPDH Promoter (Negative Control Locus)	Vehicle (DMSO)	0.09 $\pm$ 0.01
Bromodomain Inhibitor (1 μ M)	0.08 $\pm$ 0.02	
SGC-BRDVIII-NC (1 μ M)	0.09 $\pm$ 0.01	

Experimental Protocols

Protocol 1: Cell Treatment and Crosslinking

- Cell Culture: Plate cells at an appropriate density to achieve 80-90% confluency on the day of the experiment.
- Compound Treatment: Treat cells with the bromodomain inhibitor, **SGC-BRDVIII-NC**, or vehicle control (e.g., DMSO) at the desired concentration and for the specified duration (e.g., 1 μ M for 6 hours).
- Crosslinking: Add formaldehyde directly to the culture medium to a final concentration of 1%.
- Incubation: Incubate the cells for 10 minutes at room temperature with gentle shaking.
- Quenching: Quench the crosslinking reaction by adding glycine to a final concentration of 125 mM and incubate for 5 minutes at room temperature with gentle shaking.
- Cell Harvesting: Wash the cells twice with ice-cold PBS. Scrape the cells and collect them by centrifugation at 1,500 x g for 5 minutes at 4°C. The cell pellet can be stored at -80°C or

used immediately.

Protocol 2: Chromatin Immunoprecipitation (ChIP)

- Cell Lysis: Resuspend the cell pellet in cell lysis buffer (e.g., 50 mM Tris-HCl pH 8.0, 10 mM EDTA, 1% SDS, supplemented with protease inhibitors). Incubate on ice for 10 minutes.
- Chromatin Shearing: Sonicate the lysate on ice to shear the chromatin into fragments of 200-1000 base pairs. Optimal sonication conditions should be empirically determined for each cell type and sonicator.
- Clarification: Centrifuge the sonicated lysate at 16,000 x g for 10 minutes at 4°C to pellet cellular debris. Transfer the supernatant containing the sheared chromatin to a new tube.
- Immunoprecipitation:
 - Dilute the chromatin with ChIP dilution buffer (e.g., 16.7 mM Tris-HCl pH 8.1, 167 mM NaCl, 1.2 mM EDTA, 1.1% Triton X-100, 0.01% SDS).
 - Save a small aliquot of the diluted chromatin as the "input" control.
 - Pre-clear the remaining chromatin with protein A/G magnetic beads for 1 hour at 4°C with rotation.
 - Incubate the pre-cleared chromatin with an anti-BRD8 antibody or a negative control IgG overnight at 4°C with rotation.
- Immune Complex Capture: Add protein A/G magnetic beads to capture the antibody-protein-DNA complexes and incubate for 2-4 hours at 4°C with rotation.
- Washes:
 - Collect the beads using a magnetic stand and discard the supernatant.
 - Perform a series of washes to remove non-specifically bound proteins and DNA:
 - Low Salt Wash Buffer (e.g., 20 mM Tris-HCl pH 8.1, 150 mM NaCl, 2 mM EDTA, 1% Triton X-100, 0.1% SDS)

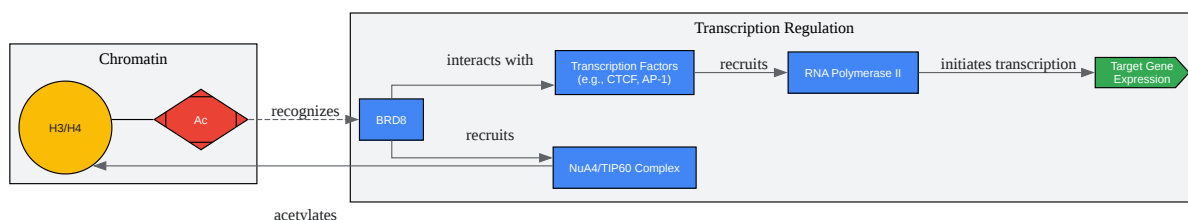
- High Salt Wash Buffer (e.g., 20 mM Tris-HCl pH 8.1, 500 mM NaCl, 2 mM EDTA, 1% Triton X-100, 0.1% SDS)
- LiCl Wash Buffer (e.g., 10 mM Tris-HCl pH 8.1, 250 mM LiCl, 1 mM EDTA, 1% NP-40, 1% deoxycholate)
- TE Buffer (10 mM Tris-HCl pH 8.0, 1 mM EDTA) - two washes.
- Elution and Reverse Crosslinking:
 - Elute the protein-DNA complexes from the beads using an elution buffer (e.g., 1% SDS, 0.1 M NaHCO₃).
 - Reverse the crosslinks by adding NaCl to a final concentration of 200 mM and incubating at 65°C for at least 6 hours or overnight.
 - Add RNase A and incubate at 37°C for 30 minutes.
 - Add Proteinase K and incubate at 45°C for 1-2 hours.
- DNA Purification: Purify the DNA using a PCR purification kit or phenol:chloroform extraction followed by ethanol precipitation.

Protocol 3: Quantitative PCR (qPCR) Analysis

- qPCR Reaction Setup: Set up qPCR reactions using a suitable qPCR master mix, purified ChIP DNA or input DNA as the template, and primers specific for the target gene promoters (e.g., MYC, P21) and a negative control locus (e.g., GAPDH).
- Data Analysis:
 - Percent Input Method: Calculate the amount of immunoprecipitated DNA relative to the total input chromatin.
 - Normalize the Ct value of each ChIP sample to the Ct value of the corresponding input sample: $\Delta Ct = Ct(\text{ChIP}) - (Ct(\text{Input}) - \log_2(\text{Dilution Factor}))$.
 - Calculate the percent input: $\% \text{ Input} = 100 * 2^{(-\Delta Ct)}$.

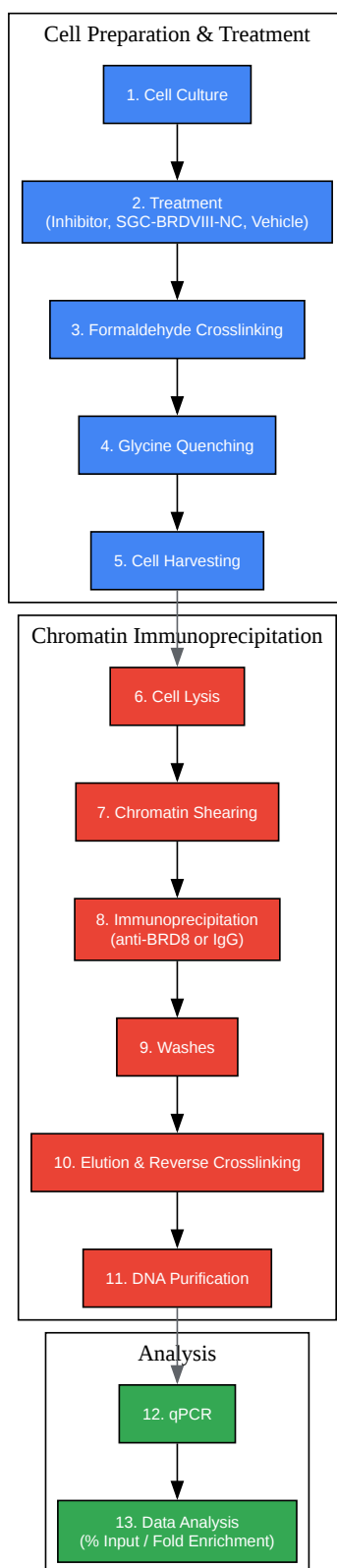
- Fold Enrichment Method: Calculate the enrichment of the target protein at a specific locus relative to a negative control antibody (IgG).
 - Normalize the Ct values of both the specific antibody ChIP and the IgG ChIP to the input: $\Delta\text{Ct}(\text{ChIP})$ and $\Delta\text{Ct}(\text{IgG})$.
 - Calculate the fold enrichment: $\text{Fold Enrichment} = 2^{(-\Delta\text{Ct}(\text{ChIP}) - (-\Delta\text{Ct}(\text{IgG})))}$.

Mandatory Visualization



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Caption: BRD8 recognizes acetylated histones and recruits transcriptional machinery.



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Caption: Workflow for Chromatin Immunoprecipitation using **SGC-BRDVIII-NC**.

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